

Thermogravimetric Analysis of 4-(Imidazol-1-yl)phenol: A Technical Guide

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Compound of Interest

Compound Name: 4-(Imidazol-1-yl)phenol

Cat. No.: B155665

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Abstract

This technical guide provides a comprehensive overview of the thermogravimetric analysis (TGA) of **4-(Imidazol-1-yl)phenol**. While specific experimental TGA data for this compound is not readily available in published literature, this document outlines a standard experimental protocol, presents representative data based on the analysis of structurally similar compounds, and discusses the probable thermal decomposition pathways. This guide is intended to serve as a valuable resource for researchers and professionals in drug development and materials science who are interested in the thermal stability and degradation profile of **4-(Imidazol-1-yl)phenol**.

Introduction

4-(Imidazol-1-yl)phenol, a heterocyclic compound containing both a phenol and an imidazole moiety, is a versatile building block in medicinal chemistry and materials science.

Understanding its thermal stability is crucial for applications in drug formulation, synthesis, and the development of novel materials. Thermogravimetric analysis (TGA) is a fundamental technique used to characterize the thermal stability of a material by measuring its change in mass as a function of temperature in a controlled atmosphere. This guide details the application of TGA to **4-(Imidazol-1-yl)phenol**.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(Imidazol-1-yl)phenol** is provided in the table below.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₉ H ₈ N ₂ O |
| Molecular Weight | 160.17 g/mol |
| Melting Point | 204-206 °C |
| Appearance | Pale cream to brown powder[1] |
| CAS Number | 10041-02-8 |

Thermogravimetric Analysis (TGA) Data

While specific TGA data for **4-(Imidazol-1-yl)phenol** is not available in the public domain, the following table presents representative data based on the thermal behavior of analogous imidazole and phenolic compounds. This data is intended to be illustrative of the expected thermal decomposition profile.

| Parameter | Representative Value | Description |
|---|----------------------|---|
| Onset Decomposition Temperature (T _{onset}) | ~250 °C | The temperature at which significant mass loss begins. |
| Temperature of Maximum Decomposition Rate (T _{max}) | ~300 - 400 °C | The temperature at which the rate of mass loss is highest, corresponding to the peak of the derivative thermogravimetric (DTG) curve. |
| Final Residue at 800 °C | < 10% | The percentage of the initial mass remaining at the end of the analysis in an inert atmosphere. |

Experimental Protocol for Thermogravimetric Analysis

A standard experimental protocol for conducting TGA on a solid sample like **4-(Imidazol-1-yl)phenol** is detailed below. This protocol is based on common practices for the analysis of organic compounds, including phenolic resins and imidazole derivatives.[\[2\]](#)[\[3\]](#)

4.1. Instrumentation

A calibrated thermogravimetric analyzer is required, equipped with a sensitive microbalance and a furnace capable of controlled heating rates.

4.2. Sample Preparation

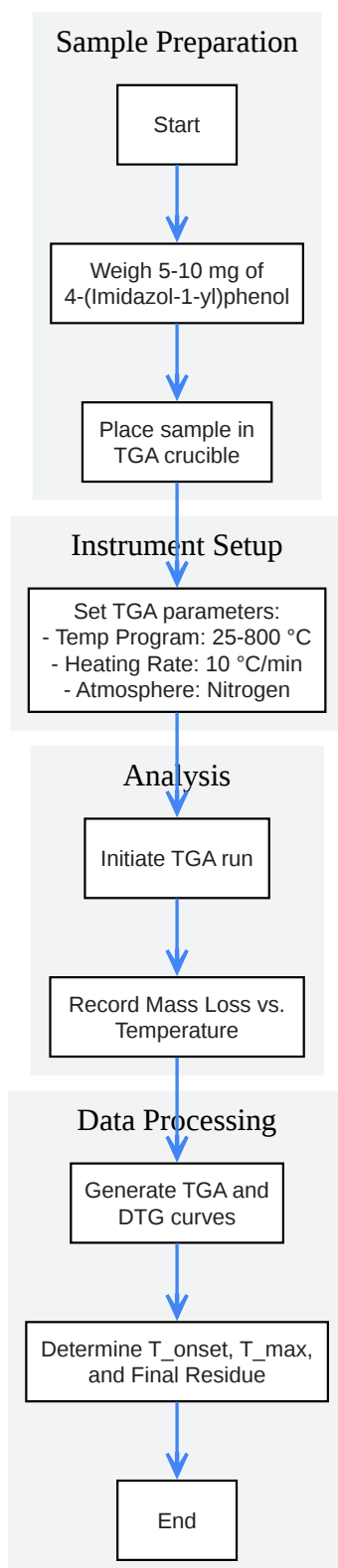
- Ensure the **4-(Imidazol-1-yl)phenol** sample is in a fine powder form to promote uniform heating.
- Accurately weigh approximately 5-10 mg of the sample into a clean, inert TGA crucible (e.g., alumina or platinum).

4.3. TGA Parameters

- Temperature Program: Heat the sample from ambient temperature (e.g., 25 °C) to a final temperature of 800 °C.
- Heating Rate: A linear heating rate of 10 °C/min is typically employed.[\[2\]](#)[\[3\]](#)
- Atmosphere: The analysis should be conducted under a continuous flow of an inert gas, such as nitrogen or argon, at a flow rate of 20-50 mL/min to prevent oxidative degradation.
- Data Acquisition: Record the sample mass (TGA curve) and the rate of mass change (DTG curve) as a function of temperature.

4.4. Experimental Workflow

The logical flow of a typical TGA experiment is illustrated in the diagram below.



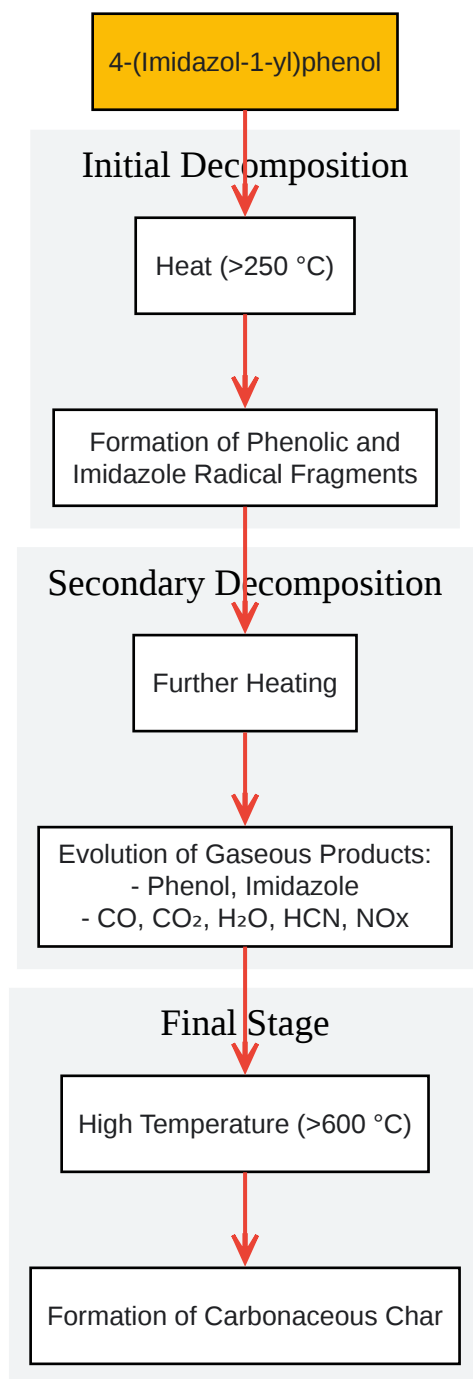
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Caption: Workflow for TGA of **4-(Imidazol-1-yl)phenol**.

Thermal Decomposition Pathway

The thermal decomposition of **4-(Imidazol-1-yl)phenol** is expected to be a complex process involving the degradation of both the imidazole and phenol rings. Based on studies of related compounds, the decomposition likely proceeds through a multi-step mechanism.

The initial decomposition is anticipated to involve the cleavage of the C-N bond linking the phenyl and imidazole rings, as well as the fragmentation of the imidazole ring itself. At higher temperatures, the phenolic component will degrade, leading to the formation of various gaseous products. The proposed logical relationship for the thermal decomposition is depicted below.



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